FTIR Spectral Analysis of (5-Chloro-2-iodophenyl)methanamine Hydrochloride

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Compound of Interest

Compound Name:	*(5-Chloro-2-iodophenyl)methanamine hydrochloride*
CAS No.:	*1955506-08-7*
Cat. No.:	*B3249635*

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Executive Summary: The Analytical Challenge

(5-Chloro-2-iodophenyl)methanamine hydrochloride (CAS: 1955506-08-7) is a high-value halogenated benzylamine intermediate, often serving as a scaffold in the synthesis of SGLT2 inhibitors and other metabolic therapeutics.

For the analytical scientist, this molecule presents a "Triad of Challenges":

- The Hydrochloride Salt: The protonated amine (

) creates broad, hydrogen-bonded spectral features that can mask finer details.
- The Halogen Substitution: The critical Carbon-Iodine (C-I) bond vibrates at low frequencies (

  ), often sitting in the blind spot of standard ATR instrumentation.
- Hygroscopicity: As a salt, it greedily absorbs atmospheric moisture, complicating KBr pellet analysis.

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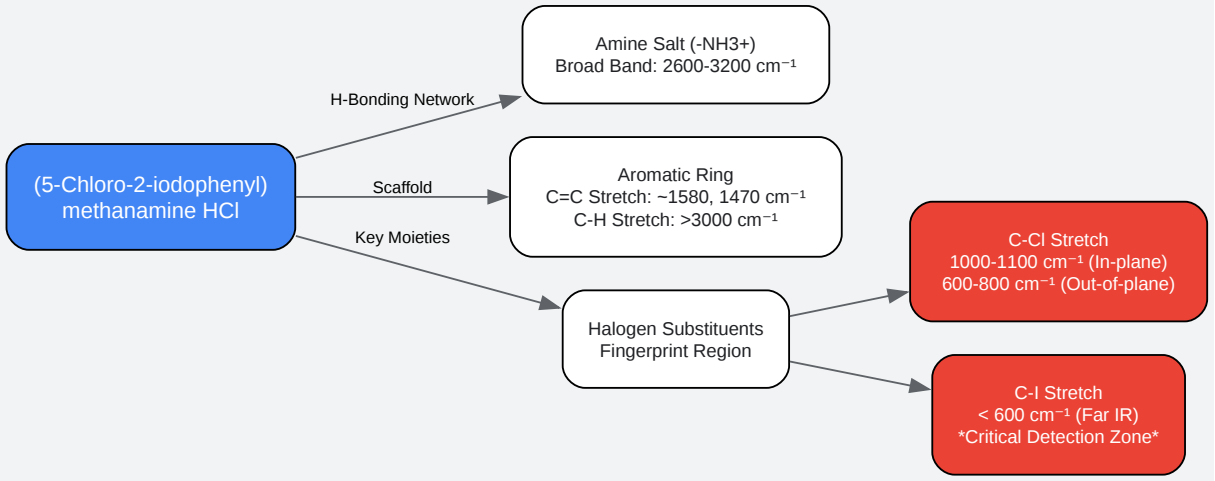
This guide compares the two dominant FTIR acquisition modes—Diamond ATR vs. Transmission KBr—and provides a definitive protocol for structural validation.

Structural Analysis & Theoretical Basis

Before selecting a method, we must map the molecular connectivity to expected vibrational modes.

Molecular Vibrational Map

The following diagram illustrates the critical functional groups and their corresponding spectral regions.



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Figure 1: Vibrational connectivity map highlighting the critical spectral regions for the target molecule.

Comparative Methodology: ATR vs. KBr vs. Raman

The choice of method dictates the quality of data, particularly for the halogenated motifs.

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Table 1: Performance Comparison Matrix

Feature	ATR-FTIR (Diamond)	Transmission FTIR (KBr)	Raman Spectroscopy (Alternative)
Primary Utility	Routine ID, Goods-in QC	Structural Elucidation, Library Matching	Halogen Verification (C-I, C-Cl)
Sample Prep	None (Direct Contact)	High (Grinding/Pressing)	None (Direct Focus)
Hygroscopicity Handling	Excellent (Fast, minimal exposure)	Poor (KBr absorbs water, obscuring amine peaks)	Excellent
Spectral Range	Cutoff ~400 cm^{-1} (Diamond)	Cutoff ~400 cm^{-1} (Standard) / 200 cm^{-1} (CsI)	Access to <100 cm^{-1}
C-I Bond Detection	Risk of Missing (Band often <500 cm^{-1})	Good (if CsI optics used)	Superior (Heavy atoms scatter strongly)
Resolution	Medium (Pressure dependent)	High (Sharp peaks)	High

Expert Insight: The "C-I Blind Spot"

Most standard lab FTIRs use a Diamond/ZnSe ATR crystal. ZnSe absorbs IR light below 600 cm^{-1}, and Diamond below 400 cm^{-1}.

- The Problem: The C-I stretch for aryl iodides typically appears between 200–500 cm^{-1}.
- The Consequence: If you rely solely on standard ATR, you may confirm the amine and the chloride but fail to spectrally validate the iodine position, leading to a "false pass" on incorrect isomers.
- The Solution: For full validation, use Raman spectroscopy as a complementary technique, or use a CsI (Cesium Iodide) transmission pellet which is transparent down to 200 cm^{-1}.

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Detailed Experimental Protocol

This protocol is designed to mitigate the hygroscopic nature of the hydrochloride salt while maximizing signal integrity.

Method A: Diamond ATR (Recommended for Routine QC)

Best for: Rapid identification and purity checks where the C-I bond has been validated by other means (e.g., MS).

- System Prep: Ensure the ATR crystal (Diamond/ZnSe) is clean. Run a background scan (32 scans, 4 cm^{-1} resolution) to subtract atmospheric CO_2/H_2O.
- Sample Loading: Place approx. 5–10 mg of the white solid directly onto the crystal center.
- Compression: Apply high pressure using the anvil.
  - Why? High refractive index samples (like iodinated aromatics) require intimate contact to increase penetration depth.
- Acquisition: Scan 4000–400 cm^{-1}. Accumulate 64 scans to improve Signal-to-Noise ratio.
- Post-Processing: Apply "ATR Correction" (software algorithm) to adjust for the linear dependence of penetration depth on wavelength.

Method B: KBr Transmission (Recommended for Structural Characterization)

Best for: High-resolution fingerprinting and library reference creation.

- Dry Environment: Perform all handling under a heat lamp or in a glove box to prevent water uptake.
- Grinding: Mix 2 mg of sample with 200 mg of spectral grade KBr. Grind in an agate mortar.
  - Critical Step: Do not over-grind to the point of absorbing moisture, but grind fine enough to prevent "Christiansen Effect" (scattering that causes baseline slope).

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- Pelletizing: Press at 8–10 tons for 2 minutes under vacuum.
  - Validation: The resulting disc must be transparent, not milky.
- Acquisition: Scan immediately. Look for the "Water Doublet" at 3500 cm^{-1}; if it is strong, the pellet is compromised.

Spectral Interpretation Guide

The following table provides the specific bands expected for **(5-Chloro-2-iodophenyl)methanamine hydrochloride**.

Table 2: Characteristic Band Assignments

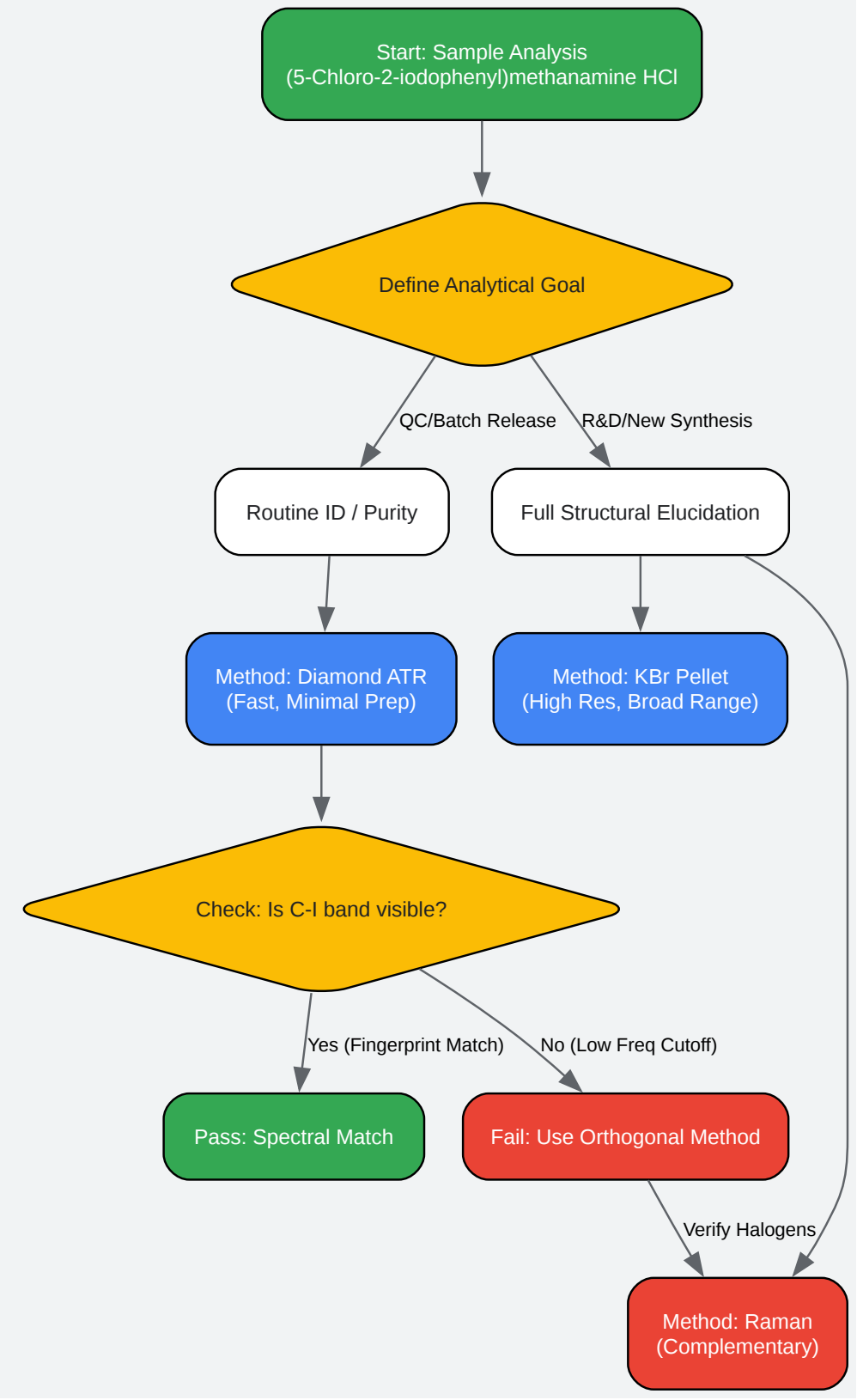
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Frequency (cm^{-1})	Functional Group	Mode	Notes
2600–3200	Ammonium ( )	N-H Stretch	Broad, multiple sub-bands. "Fermi Resonance" often visible.
3000–3100	Aromatic C-H	Stretch	Sharp, weak shoulders on the ammonium band.
2800–2950	Methylene ( )	C-H Stretch	Distinct from aromatic C-H.
1580–1600	Aromatic Ring	C=C Stretch	"Quadrant stretching" of the benzene ring.
1500–1520	Ammonium ( )	Bending	"Amine Salt II Band" – reliable indicator of salt formation.
1000–1100	Aryl Chloride (Ar-Cl)	C-Cl Stretch	Strong band.
800–900	1,2,4-Trisubstituted Ring	C-H Out-of-Plane	Pattern diagnostic for the 1,2,5-substitution geometry.
< 600	Aryl Iodide (Ar-I)	C-I Stretch	Caution: May be invisible on standard ATR.

Analytical Workflow Diagram

This flowchart guides the researcher through the decision-making process for validating this specific compound.

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Figure 2: Decision matrix for selecting the appropriate analytical technique.

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